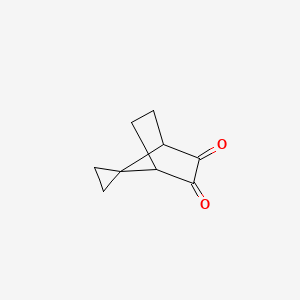

Spiro[bicyclo[2.2.1]heptane-7,1'-cyclopropane]-2,3-dione

• CAS RN: 94499-48-6
• Molecular Formula: C9H10O2
• Molecular Weight: 150.17 g/mol
• IUPAC Name: spiro[bicyclo[2.2.1]heptane-7,1'-cyclopropane]-2,3-dione
• InChI: InChI=1S/C9H10O2/c10-7-5-1-2-6(8(7)11)9(5)3-4-9/h5-6H,1-4H2
• InChI Key: YCOMZEIONMPCNR-UHFFFAOYSA-N
• Canonical SMILES: C1CC2C(=O)C(=O)C1C23CC3

Description

Spiro[bicyclo[2.2.1]heptane-7,1'-cyclopropane]-2,3-dione is a useful research compound. Its molecular formula is C9H10O2 and its molecular weight is 150.17 g/mol. The purity is usually 95%.
BenchChem offers high-quality Spiro[bicyclo[2.2.1]heptane-7,1'-cyclopropane]-2,3-dione suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Spiro[bicyclo[2.2.1]heptane-7,1'-cyclopropane]-2,3-dione including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

Synthesis routes and methods II

Procedure details

A solution of spiro[bicyclo[2.2.1]heptane-7,1′-cyclopropan]-2-one (rac), 8.6 g (synthesis: N. J. Turro, JACS, 1980, 102, 6056) in acetic acid, 38 ml, was treated at RT with SeO2 (16.15 g) and the suspension was then heated at reflux for 12 h. The reaction mixture was cooled to RT, filtered and the filter cake was washed with ethyl acetate. The filtrate was made basic with 3N aqueous NaOH and more AcOEt was added. The layers were separated, the organic layer was dried over Na2SO4, filtered and evaporated. The residue was purified by flash chromatography (heptane/AcOEt: 100% to 90%) to give spiro[bicyclo[2.2.1]heptane-7,1′-cyclopropane]-2,3-dione, (2.5 g) as a yellow solid. MS (ESI): 168 (M+NH4)+.
